

Essential Safety and Operational Guide for Handling Benzyltrimethylammonium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltrimethylammonium chloride*

Cat. No.: *B145910*

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This guide provides immediate safety, handling, and disposal protocols for **Benzyltrimethylammonium chloride**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Benzyltrimethylammonium chloride is a hazardous chemical that requires strict safety protocols. It is toxic if swallowed, causes significant skin and eye irritation, and its dust can form combustible concentrations in the air[1][2].

Engineering Controls: Always handle **Benzyltrimethylammonium chloride** in a well-ventilated area. A chemical fume hood is recommended to minimize inhalation exposure[3]. Ensure that eyewash stations and safety showers are readily accessible[3].

Personal Protective Equipment (PPE): The following PPE is mandatory when handling this substance:

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[1][4]	Protects against dust particles and splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., PVC), a lab coat, or a full protective suit.[4][5]	Prevents skin contact which can lead to irritation.[1]
Respiratory Protection	An approved/certified dust respirator should be used when there is a risk of inhaling dust.[4]	Protects against respiratory tract irritation.

For major spills or situations with a high risk of exposure, a gas-tight chemical resistant suit and a self-contained breathing apparatus are necessary[5].

Safe Handling and Storage Procedures

Handling:

- Avoid the formation of dust[1][3].
- Do not eat, drink, or smoke in areas where the chemical is handled[5].
- Wash hands thoroughly with soap and water after handling[1][5].
- Limit all unnecessary personal contact with the chemical[5].

Storage:

- Store in a cool, dry, and well-ventilated area[1][5].
- Keep containers tightly sealed to protect from moisture, as the substance is hygroscopic[2][3].
- Store away from incompatible materials such as strong oxidizing agents and strong bases[2][3].

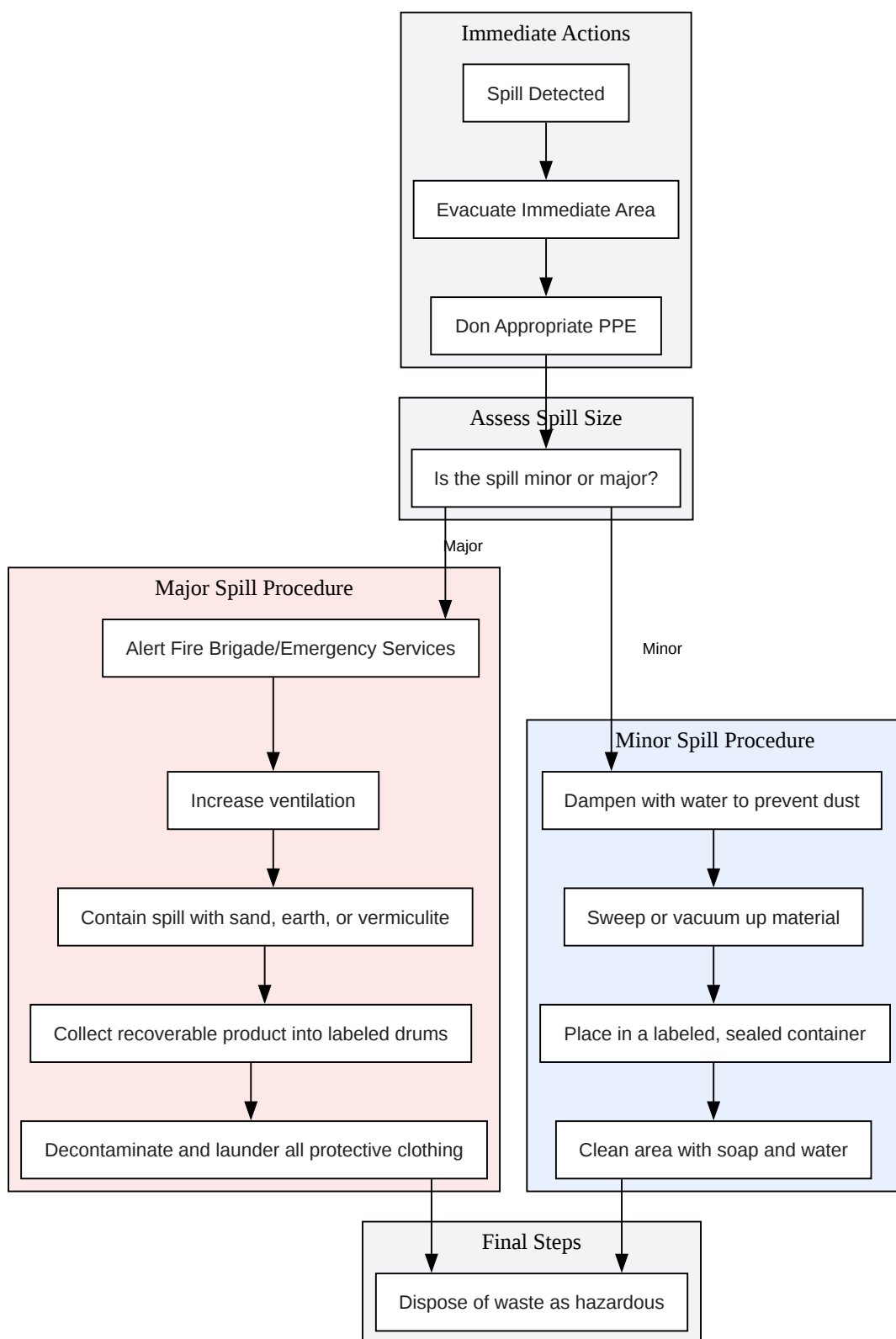
First Aid Measures

Immediate medical attention is required for all routes of exposure. Always show the Safety Data Sheet (SDS) to the attending physician[1][3].

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention[1][3].
Skin Contact	Remove all contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention[3][5].
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if irritation or discomfort continues[1][5].
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention[1][5].

Spill and Disposal Management

Spill Response: A clear, step-by-step procedure is crucial for managing spills effectively.



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Workflow for **Benzyltrimethylammonium Chloride** Spill Response.

Disposal: Dispose of **Benzyltrimethylammonium chloride** and any contaminated materials as hazardous waste. Consult with your institution's environmental health and safety department and adhere to all local, state, and federal regulations. Do not allow the chemical to enter drains or surface water[3][5]. One recommended method of disposal is to dissolve the material in a combustible solvent and incinerate it in a chemical scrubber[1].

Toxicological and Physical Data

The following table summarizes key quantitative data for **Benzyltrimethylammonium chloride**.

Property	Value	Reference
Molecular Formula	C10H16ClN	[1]
Molecular Weight	185.69 g/mol	[1]
Melting Point	239 °C (decomposes)	
Acute Oral Toxicity (LD50, Rat)	115 mg/kg	[2]
Acute Dermal Toxicity (LD50)	510 mg/kg	[2]
Water Solubility	Soluble	
log Pow (Octanol/Water Partition Coefficient)	-2.17 (experimental)	

This data indicates that **Benzyltrimethylammonium chloride** is highly toxic if ingested and moderately toxic through skin contact, underscoring the importance of the PPE and handling procedures outlined in this guide. Bioaccumulation is not expected based on the log Pow value.

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